

# PFN-Br: A Comparative Analysis of its Impact on Charge Carrier Mobility

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For Researchers, Scientists, and Drug Development Professionals: An Objective Comparison of **PFN-Br**'s Performance as a Charge Carrier Transport Layer.

In the realm of organic electronics, the efficiency of charge transport is a critical determinant of device performance. Poly[(9,9-bis(3'-((N,N-dimethyl)-N-ethylammonium)-propyl)-2,7-fluorene)-alt-2,7-(9,9-dioctylfluorene)] dibromide, commonly known as **PFN-Br**, has emerged as a promising cathode interlayer (CIL) and electron transport layer (ETL) in organic solar cells (OSCs) and perovskite solar cells (PSCs). Its primary function is to facilitate the efficient extraction and transport of electrons from the active layer to the cathode, thereby enhancing overall device efficiency. This guide provides a comparative analysis of **PFN-Br**'s effect on charge carrier mobility, supported by experimental data and detailed protocols.

## **Quantitative Comparison of Electron Mobility**

The electron mobility (µe) and hole mobility (µh) are key parameters that quantify the ease with which charge carriers move through a material under an electric field. The Space-Charge Limited Current (SCLC) method is a widely accepted technique for determining these values in organic semiconductors. The table below summarizes the electron mobility of **PFN-Br** in comparison to other commonly used ETL materials.



Material	Electron Mobility (µe) (cm²/Vs)	Measurement Method
PFN-Br	6.34 x 10 <sup>-4</sup>	SCLC
PCBM	~10 <sup>-3</sup> - 10 <sup>-4</sup>	Field-Effect Mobility / SCLC[1] [2]
C60	~10 <sup>-2</sup> - 10 <sup>-3</sup>	SCLC / Field-Effect Mobility
ZnO Nanoparticles	~10 <sup>-2</sup> - 10 <sup>-5</sup>	SCLC / Hall Effect[3][4]
PEIE	Varies significantly with processing	SCLC
PFN	Varies with counter-ion	SCLC

Note: The mobility values for materials other than **PFN-Br** are sourced from various studies and may not be directly comparable due to differences in experimental conditions. A direct comparison under identical conditions is ideal for a precise evaluation. The hole mobility ( $\mu$ h) of **PFN-Br** has been reported to be 5.60 x 10<sup>-4</sup> cm<sup>2</sup>/(V·s).

## The Role of PFN-Br in Charge Transport

**PFN-Br** is a conjugated polyelectrolyte that forms a thin interlayer between the active layer and the cathode. Its effectiveness in enhancing electron transport can be attributed to several factors:

- Formation of an Interfacial Dipole: **PFN-Br** creates a strong dipole moment at the interface with the electrode, which reduces the work function of the cathode. This reduction in the work function lowers the energy barrier for electron injection from the active layer to the cathode, leading to more efficient charge extraction.
- Improved Interfacial Contact: The solution-processable nature of **PFN-Br** allows for the formation of a smooth and uniform layer, which improves the physical and electrical contact between the active layer and the cathode. This minimizes charge trapping and recombination at the interface.



 Passivation of Surface Defects: In some device architectures, PFN-Br can passivate surface defects on the underlying layers, further reducing charge recombination pathways.

## Experimental Protocol: Measuring Electron Mobility via SCLC

The Space-Charge Limited Current (SCLC) method is a reliable technique to determine the charge carrier mobility in thin-film semiconductor devices. The fundamental principle lies in analyzing the current-voltage (J-V) characteristics of a single-carrier device in the regime where the injected charge density exceeds the intrinsic charge density.

## **Device Fabrication (Electron-Only Device)**

- Substrate Preparation: Begin with pre-patterned Indium Tin Oxide (ITO) coated glass substrates. Clean the substrates sequentially in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol, each for 15 minutes. Dry the substrates with a nitrogen gun and then treat them with UV-ozone for 15 minutes to improve the work function and remove organic residues.
- Electron Transport Layer Deposition: Spin-coat a layer of the material to be tested (e.g., ZnO nanoparticles) onto the cleaned ITO substrate to serve as an electron-selective contact. The specific spin-coating parameters (speed, time, and concentration of the solution) should be optimized for the material used.
- PFN-Br Deposition: Prepare a solution of PFN-Br in a suitable solvent (e.g., methanol).
   Spin-coat the PFN-Br solution on top of the active layer. The thickness of the PFN-Br layer is a critical parameter and should be carefully controlled, typically in the range of 5-10 nm.
- Cathode Deposition: Transfer the substrates into a high-vacuum thermal evaporator (pressure < 10<sup>-6</sup> Torr). Deposit a low work function metal, such as aluminum (Al) or calcium (Ca) followed by Al, to serve as the top electrode. The thickness of the cathode is typically around 100 nm.

## **SCLC Measurement and Analysis**

• J-V Characterization: Measure the current density-voltage (J-V) characteristics of the fabricated electron-only device in the dark using a source meter.



 Data Analysis: The charge carrier mobility is extracted from the SCLC region of the J-V curve, which is described by the Mott-Gurney law:

$$J = (9/8) * \epsilon_0 * \epsilon_r * \mu * (V^2/L^3)$$

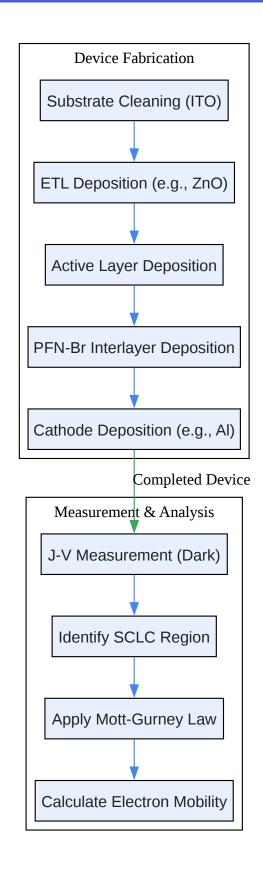
#### Where:

- o J is the current density.
- $\epsilon_0$  is the permittivity of free space (8.854 x  $10^{-12}$  F/m).
- ε<sub>r</sub> is the relative dielectric constant of the material.
- μ is the charge carrier mobility.
- V is the effective voltage.
- · L is the thickness of the active layer.
- Mobility Calculation: By plotting J versus V<sup>2</sup> on a log-log scale, a linear region with a slope of approximately 2 should be observed in the SCLC regime. The mobility can then be calculated from the slope of this linear region.

## **Experimental Workflow and Signaling Pathway**

The following diagrams illustrate the experimental workflow for SCLC measurement and the charge transport pathway in a device with a **PFN-Br** interlayer.





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Experimental workflow for SCLC measurement.





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Charge transport pathway with PFN-Br.

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